

Application Note and Protocol: Synthesis and Purification of Butanenitrile, 4-(dichlorophenylsilyl)-

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Compound of Interest

Compound Name: Butanenitrile, 4-(dichlorophenylsilyl)-

Cat. No.: B090840

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Abstract

This document provides a detailed protocol for the synthesis and purification of **Butanenitrile, 4-(dichlorophenylsilyl)-**, a bifunctional molecule with potential applications in organic synthesis and materials science. The synthetic approach is based on the platinum-catalyzed hydrosilylation of allyl cyanide with dichlorophenylsilane. This application note includes a step-by-step experimental procedure, purification methods, and expected analytical data.

Introduction

Butanenitrile, 4-(dichlorophenylsilyl)- (CAS No. 1078-96-2) is an organosilane compound featuring both a reactive dichlorosilyl group and a nitrile functionality.^[1] This unique combination allows for a variety of subsequent chemical transformations, making it a potentially valuable building block in the synthesis of more complex molecules and polymers. The dichlorosilyl moiety can be readily hydrolyzed or reacted with nucleophiles, while the nitrile group can be converted to amines, carboxylic acids, or other nitrogen-containing functional groups. The synthesis of this compound can be effectively achieved through the hydrosilylation of a carbon-carbon double bond, a well-established method for the formation of silicon-carbon bonds.

Synthesis and Purification Workflow

Caption: Experimental workflow for the synthesis and purification of **Butanenitrile, 4-(dichlorophenylsilyl)-**.

Experimental Protocols

Disclaimer: The following protocols are representative examples based on general procedures for hydrosilylation reactions of allyl cyanide and purification of organosilanes. Researchers should conduct their own risk assessment and optimization.

Synthesis of Butanenitrile, 4-(dichlorophenylsilyl)- via Hydrosilylation

Materials:

- Dichlorophenylsilane ($\geq 98\%$)
- Allyl cyanide ($\geq 98\%$)
- Karstedt's catalyst (platinum-divinyltetramethyldisiloxane complex in xylene, Pt $\sim 2\%$)
- Anhydrous toluene in a solvent purification system
- Nitrogen gas (high purity)
- Standard laboratory glassware (Schlenk line, three-neck flask, reflux condenser, dropping funnel, magnetic stirrer)

Procedure:

- **Reaction Setup:** Assemble a dry, three-neck round-bottom flask equipped with a magnetic stir bar, a reflux condenser with a nitrogen inlet, a dropping funnel, and a septum. The entire apparatus should be connected to a Schlenk line and thoroughly flame-dried under vacuum and backfilled with nitrogen.
- **Reagent Charging:** In the reaction flask, place dichlorophenylsilane (1.0 eq). Add anhydrous toluene to achieve a suitable concentration (e.g., 0.5 M).

- **Catalyst Addition:** To the stirred solution, add Karstedt's catalyst (e.g., 10-20 ppm of Pt relative to the silane) via syringe.
- **Addition of Allyl Cyanide:** Slowly add allyl cyanide (1.0-1.1 eq) dropwise from the dropping funnel to the reaction mixture at room temperature. An exothermic reaction may be observed.
- **Reaction Conditions:** After the addition is complete, heat the reaction mixture to a controlled temperature (e.g., 60-80 °C) and monitor the reaction progress by Gas Chromatography-Mass Spectrometry (GC-MS) or Nuclear Magnetic Resonance (NMR) spectroscopy by taking aliquots. The reaction is typically complete within 2-4 hours.
- **Reaction Quenching:** Once the reaction is complete (disappearance of the Si-H peak in IR or NMR), cool the mixture to room temperature.

Purification of Butanenitrile, 4-(dichlorophenylsilyl)-

Materials:

- Crude reaction mixture
- Vacuum distillation apparatus
- Inert gas source (Nitrogen or Argon)
- Receiving flasks

Procedure:

- **Solvent Removal:** Remove the toluene from the crude reaction mixture under reduced pressure using a rotary evaporator.
- **Fractional Vacuum Distillation:** Assemble a fractional vacuum distillation apparatus. It is crucial to use a short path distillation head to minimize product loss.
- **Distillation:** Carefully distill the crude product under high vacuum. Collect the fractions at the appropriate boiling point. The desired product, **Butanenitrile, 4-(dichlorophenylsilyl)-**, is a high-boiling liquid. It is advisable to collect several fractions and analyze their purity.

- Purity Analysis: Analyze the purity of the collected fractions using GC-MS and NMR spectroscopy. Combine the fractions with the desired purity.

Quantitative Data

The following table summarizes the expected quantitative data for the synthesis and purification of **Butanenitrile, 4-(dichlorophenylsilyl)-**.

Parameter	Value	Method of Analysis
Molecular Formula	C ₁₀ H ₁₁ Cl ₂ NSi	Mass Spectrometry
Molecular Weight	244.19 g/mol	Mass Spectrometry
Theoretical Yield	Based on starting material amounts	Calculation
Actual Yield	75-85%	Gravimetric
Purity (after dist.)	>98%	GC-MS, NMR
Boiling Point	Estimated >250 °C at atm. pressure	Distillation

Characterization Data (Expected)

- ¹H NMR (CDCl₃): Chemical shifts for the phenyl protons, and the three methylene groups of the butyl chain.
- ¹³C NMR (CDCl₃): Chemical shifts for the phenyl carbons, the three methylene carbons, the nitrile carbon, and the carbon attached to silicon.
- FT-IR (neat): Characteristic peaks for the C≡N stretch, Si-Cl stretch, and C-H stretches.
- Mass Spectrometry (EI): Molecular ion peak (M⁺) and characteristic fragmentation pattern.

Safety Precautions

- Dichlorophenylsilane is corrosive and reacts with moisture. Handle it in a fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses.

- Allyl cyanide is toxic and flammable. Handle it in a fume hood with appropriate PPE.
- The hydrosilylation reaction can be exothermic. Ensure proper temperature control.
- All reactions should be carried out under an inert atmosphere of nitrogen or argon to prevent the hydrolysis of the dichlorosilyl group.
- Vacuum distillation of high-boiling liquids should be performed with caution, using appropriate glassware and a safety shield.

By following these detailed protocols, researchers can successfully synthesize and purify **Butanenitrile, 4-(dichlorophenylsilyl)-** for their research and development needs.

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References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
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